

Clioquinol storage conditions and solution stability

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Compound Focus: Clioquinol

CAS No.: 130-26-7

Cat. No.: S523982

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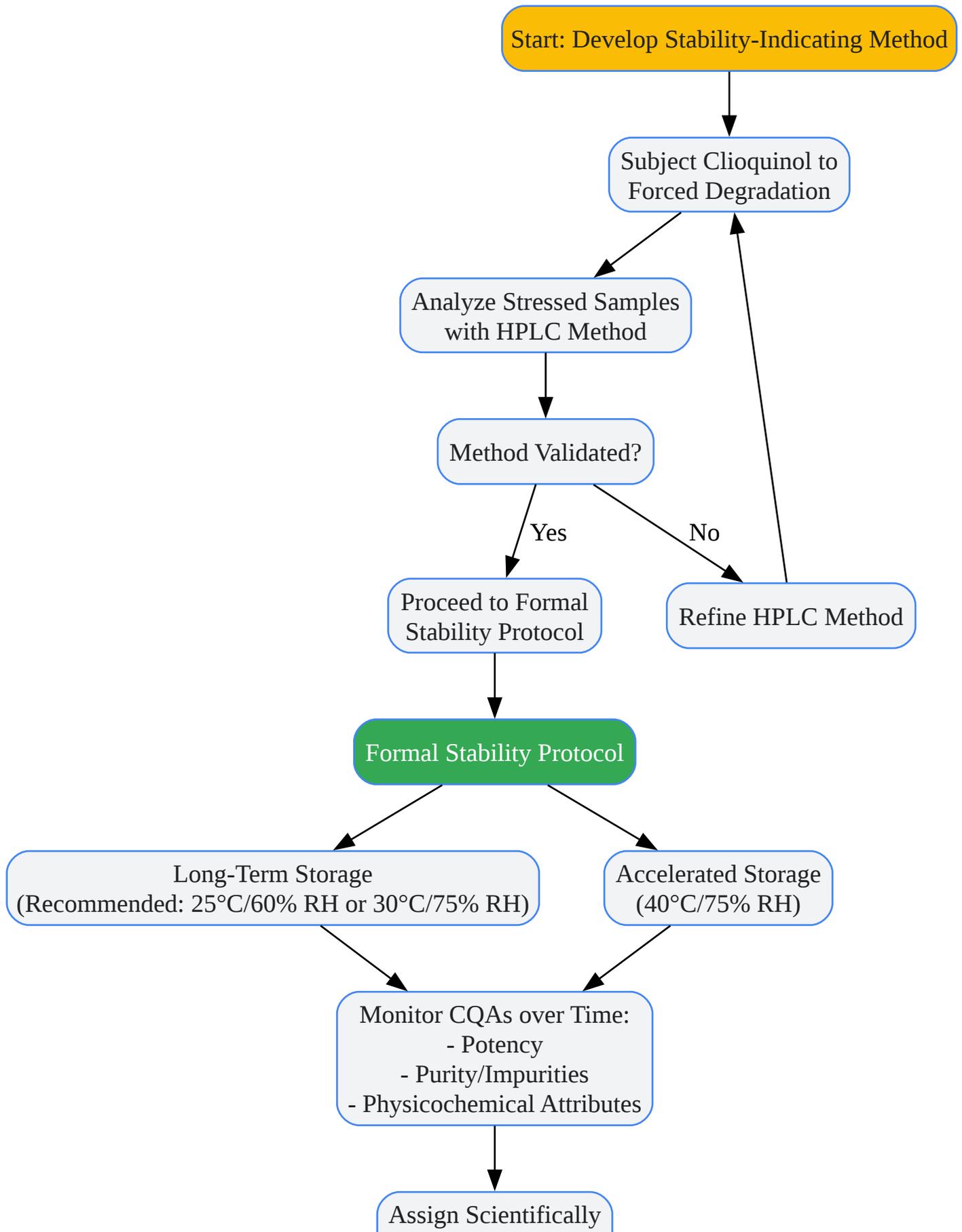
Clioquinol Stability & Handling Guidelines

The table below summarizes key stability and handling information for **clioquinol**, inferred from recent research and standard pharmaceutical practices.

Aspect	Key Information	Experimental Evidence / Justification
General Stability	Susceptible to oxidative degradation; primary degradation pathway is electro-oxidation [1].	Electrochemical studies show oxidation leads to semiquinone radical and quinone-like products [1].
Solution State	A lipid-based nanocarrier formulation (0.5 mg/mL) was stable for 45 days at room temperature [2].	Nanoformulation maintained consistent particle size, PDI, zeta potential, and drug content over 45 days [2] [3].
Recommended Storage	Store in a cool, dry place , protected from light [4].	Standard practice for compounds prone to photo-degradation and hydrolysis; aligns with ICH Q1 guidelines [5].
Analytical Method	Use a stability-indicating Reverse-Phase HPLC method for accurate quantification [4].	Method validated to separate clioquinol from its degradation products formed under various stress conditions [4].

Experimental Protocol: Stability & Forced Degradation Studies

To conclusively determine the shelf life and optimal storage conditions for your specific **clioquinol** formulation, you can conduct forced degradation studies following established guidelines [5]. The workflow below outlines this process.



Justified Shelf Life

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Here are the detailed steps for the key stages in the workflow diagram:

Develop a Stability-Indicating HPLC Method

This method must be able to accurately measure **clioquinol** while distinguishing it from any degradation products [4].

- **Column:** Sunfire C18 (4.5 μ m) [4].
- **Mobile Phase:** Acetonitrile-water pH 3 adjusted with 1% o-phosphoric acid (90:10, v/v) [4].
- **Flow Rate:** 1.0 mL/min [4].
- **Detection:** UV at 254 nm [4].
- **Retention Time:** ~6.1 minutes for **clioquinol** [4].

Perform Forced Degradation Studies

Deliberately degrade **clioquinol** samples to validate the HPLC method and understand its degradation pathways [5]. Stress conditions include:

- **Acid and Alkali Hydrolysis:** Expose to acidic and basic conditions [4].
- **Oxidative Degradation:** Use oxidizing agents [4] [5].
- **Thermal Degradation:** Subject to dry heat [4].
- **Photodegradation:** Expose to light (follow ICH Q1B guidelines) [5].

Execute a Formal Stability Protocol

After method validation, conduct a formal stability study to assign a shelf life [5].

- **Batch Selection:** Use at least three primary batches.
- **Storage Conditions:** Test under long-term (e.g., 25°C/60% RH) and accelerated (40°C/75% RH) conditions.
- **Testing Intervals:** Monitor Critical Quality Attributes (CQAs) like potency and purity over time (e.g., 0, 3, 6, 9, 12 months).

Troubleshooting Common Scenarios

- **If your clioquinol solution shows unexpected precipitation:** This is likely due to its poor aqueous solubility [2]. Consider using a co-solvent or formulating it within a nanocarrier system to enhance solubility and stability [2] [3].
- **If HPLC analysis shows new, unexpected peaks:** These are likely degradation products. Ensure your stability-indicating method is validated to separate all impurities from the main **clioquinol** peak [4]. Review your storage conditions, as the product may have been exposed to light, heat, or oxidizing agents [1].

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